

Micinicate (CAS 39537-99-0): Safe Handling and Disposal Protocol

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Compound of Interest

Compound Name:	Micinicate
CAS No.:	39537-99-0
Cat. No.:	B1259816

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Executive Summary & Chemical Profile

Micinicate (CAS: 39537-99-0), also known as Nicotinoyl cyclandelate, is a pharmaceutical intermediate utilized primarily for its antispasmodic and vasodilating properties. Structurally, it is an ester derivative combining nicotinic acid and cyclandelate.^[1]

While not classified as a Category 1 acute toxin, its pharmacological activity as a bioactive agent necessitates strict adherence to High Potency Active Pharmaceutical Ingredient (HPAPI) handling baselines to prevent occupational exposure and environmental contamination.

Chemical Identity & Hazard Data

Parameter	Specification
CAS Number	39537-99-0
Chemical Name	2-oxo-1-phenyl-2-[(3,3,5-trimethylcyclohexyl)oxy]ethyl pyridine-3-carboxylate
Molecular Formula	C ₂₃ H ₂₇ NO ₄
Molecular Weight	381.47 g/mol
Physical State	Solid (Crystalline Powder)
Solubility	Soluble in DMSO, Methanol; Poorly soluble in water
GHS Classification	Warning
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Operational Handling Procedures

The primary risk vector for **Micinicate** is inhalation of dust particulates during weighing and transfer, followed by dermal absorption of solutions (e.g., DMSO solvates).

Engineering Controls

- Primary Barrier: All solid handling (weighing, dispensing) must be performed inside a certified Chemical Fume Hood or a Powder Containment Enclosure.
- Airflow: Maintain face velocity between 80–100 fpm.
- Static Control: Use anti-static weighing boats, as organic esters can accumulate static charge, leading to powder dispersal.

Personal Protective Equipment (PPE)

- Respiratory: If fume hood operations are not feasible (e.g., equipment maintenance), a P100 particulate respirator or PAPR is required.
- Dermal: Double-gloving with Nitrile (0.11 mm minimum thickness) is standard.
 - Rationale: While **Micinicate** is not a strong permeator, the DMSO often used as a solvent is a penetrant and can carry the API through the skin barrier.
- Ocular: Chemical splash goggles (ANSI Z87.1).

Disposal & Waste Management Procedures

Core Directive: **Micinicate** must never be discharged into sanitary sewer systems. As a bioactive pharmaceutical substance, the only acceptable terminal disposal method is High-Temperature Incineration.

Waste Stream Segregation

Proper disposal relies on the physical state of the waste.^[2]

Stream A: Solid Waste (Pure Compound)

- Container: High-density polyethylene (HDPE) wide-mouth jar.
- Labeling: "Hazardous Waste - Solid - Toxic/Irritant."
- Contents: Expired **Micinicate**, spilled powder, and heavily contaminated weighing papers.
- Protocol: Seal container, tape the lid, and tag for incineration.

Stream B: Liquid Waste (Solutions)

- Context: **Micinicate** is often dissolved in DMSO or Methanol.
- Container: Amber glass or HDPE solvent waste carboy.
- Compatibility: Ensure no strong oxidizers (e.g., nitric acid) are present in the organic waste stream, as these react violently with organic esters and solvents like DMSO.

- Labeling: "Hazardous Waste - Organic Solvents with Trace API." List all solvents (e.g., "DMSO 99%, **Miciniccate** <1%").

Stream C: Contaminated Debris (Trace)

- Contents: Gloves, paper towels, bench liners.
- Protocol: Collect in a clear, 6-mil polyethylene bag. If gross contamination is visible (visible powder), treat as Stream A. If trace/invisible, dispose of via standard solid hazardous waste for incineration.

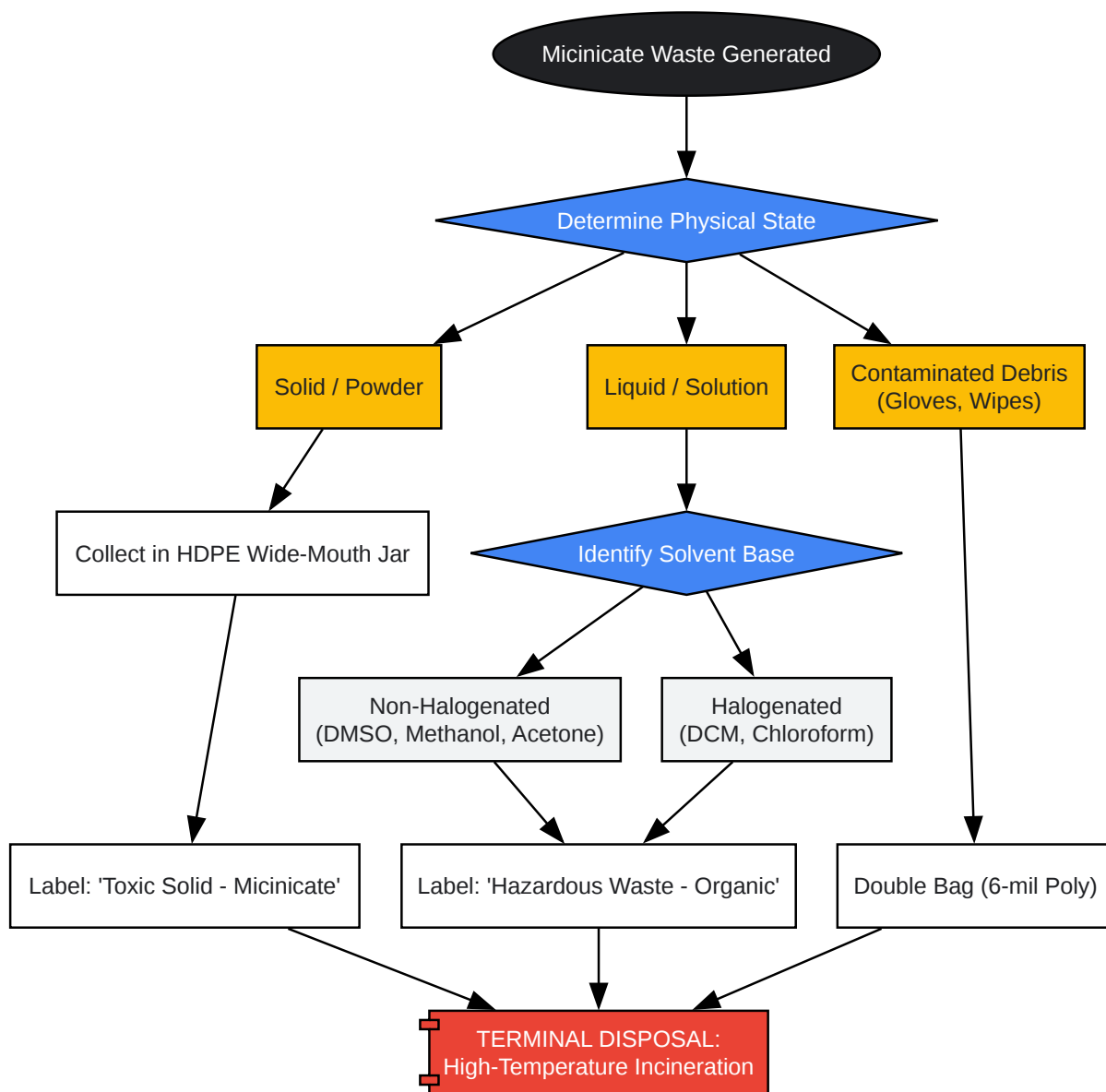
Emergency Response: Spill Protocol

In the event of a spill, immediate containment is required to prevent aerosolization.[3]

- Evacuate & Ventilate: Clear the immediate area.[4] Ensure fume hood is active.
- PPE Up: Don double nitrile gloves, goggles, and N95/P100 respirator.
- Containment (Solid):
 - Do NOT dry sweep. This generates dust.
 - Cover the spill with a damp paper towel (dampened with water or inert oil) to suppress dust.
 - Scoop the wet material into a waste container.[3]
- Containment (Liquid):
 - Absorb with vermiculite or polypropylene pads.
 - Do not use combustible materials (sawdust) if the solvent is an oxidizer-compatible risk, though for **Miciniccate**/DMSO, standard absorbents are safe.
- Decontamination: Wash the surface with a surfactant (detergent) and water solution.[4] The ester linkage in **Miciniccate** is susceptible to hydrolysis; a mild alkaline wash (pH 8-9) can aid in breaking down residues, though simple physical removal is prioritized.

Visualized Decision Workflow

The following diagram outlines the logical decision tree for disposing of **Micinicate** waste streams.



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Figure 1: Decision matrix for the segregation and terminal disposal of **Micinicate** waste streams.

References

- National Center for Biotechnology Information (NCBI). (n.d.). PubChem Compound Summary for CAS 39537-99-0.
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. Washington, DC: U.S. Department of Labor.

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